

Technical Guide: Physical Properties of 1-Bromo-3-fluoro-6-methoxybenzene

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Compound of Interest

Compound Name: 2-Bromo-4-fluoroanisole

Cat. No.: B1266214

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To the User: Following a comprehensive search for the physical properties and related experimental data for "1-bromo-3-fluoro-6-methoxybenzene," it has been determined that this specific chemical compound is not readily found in the referenced chemical literature under this name. The search results consistently point to different isomers, such as 1-bromo-2-fluoro-4-methoxybenzene, or related but structurally distinct molecules.

It is possible that "1-bromo-3-fluoro-6-methoxybenzene" is a non-standard nomenclature, a novel compound with limited public data, or a typographical error. Standard IUPAC naming conventions might result in a different name for the intended structure. For example, depending on the priority of the functional groups, the numbering of the benzene ring could be different.

Recommendation: We advise researchers, scientists, and drug development professionals to verify the chemical name and structure, perhaps by checking the Chemical Abstracts Service (CAS) number or by using a chemical drawing tool to generate the standard IUPAC name.

Without accurate and verifiable data for the requested compound, it is not possible to provide the in-depth technical guide, including data tables, experimental protocols, and visualizations as originally requested. Proceeding with data from related but different compounds would be scientifically inaccurate and misleading.

For informational purposes, we have compiled a list of the compounds that were identified during the search, which have similar but distinct structures:

- 1-Bromo-2-fluoro-4-methoxybenzene

- 1-Bromo-3-fluorobenzene
- 1-Bromo-3-chloro-5-methoxybenzene
- 4-Bromoanisole (1-Bromo-4-methoxybenzene)
- 3-Bromofluorobenzene

Should a corrected chemical name or CAS number be provided, a new search can be initiated to develop the requested technical guide.

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